

"vapor pressure and boiling point of tetradecane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradecane

Cat. No.: B157292

[Get Quote](#)

An In-depth Technical Guide on the Vapor Pressure and Boiling Point of **Tetradecane**

Introduction

Tetradecane (n-tetradecane) is a straight-chain alkane hydrocarbon with the chemical formula $C_{14}H_{30}$.^[1] It is a colorless liquid at room temperature and is a component of kerosene and gas oil fractions from crude petroleum.^{[1][2]} Due to its well-defined physical properties and chemical stability, **tetradecane** serves as a standard in various scientific applications, including fuel combustion modeling, as a nonpolar organic solvent, and as a phase change material for thermal energy storage.^[1] An accurate understanding of its vapor pressure and boiling point is critical for these applications, particularly in processes involving distillation, phase equilibria, and safety assessments. This guide provides a comprehensive overview of these fundamental properties, including quantitative data, experimental methodologies for their determination, and workflow visualizations.

Physicochemical Properties of Tetradecane

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₀	[1]
Molecular Weight	198.39 g/mol	[1]
Melting Point	5.5 °C	[3][4]
Density	0.762 g/mL at 20 °C	[3][4]
Flash Point	~100 °C (212 °F)	[1]
Autoignition Temp.	202 °C (396 °F)	[1]

Boiling Point of Tetradecane

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. The normal boiling point is the boiling point at an atmospheric pressure of 1 atm (760 mmHg).

Reported Boiling Point	Pressure	Source
252-254 °C	760 mmHg (lit.)	[3][4]
253-257 °C	Not Specified	[5][6]
253.7 °C (488.7 °F)	760 mmHg	[7]
253 °C	Not Specified	[8]

The slight variations in the reported boiling point values can be attributed to differences in experimental purity and atmospheric pressure during measurement.

Vapor Pressure of Tetradecane

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature.

Vapor Pressure	Temperature	Source
1 mmHg	76.4 °C (169.5 °F)	[3] [4] [7] [9]
4.3 Pa (0.032 mmHg)	25 °C	

Antoine Equation

The relationship between vapor pressure and temperature can be accurately described by the Antoine equation for a specific temperature range. The equation is:

$$\log_{10}(P) = A - (B / (T + C))$$

Where:

- P is the vapor pressure.
- T is the temperature.
- A, B, and C are substance-specific constants (Antoine coefficients).

The units of P and T depend on the source of the coefficients.

A	B	C	Temperature Range	P Units	T Units	Source
4.13735	1739.623	-105.616	428.01 K to 527.31 K	bar	K	[10] [11]
7.013	1740.88	167.72	122 °C to 286 °C	mmHg	°C	[12]

Experimental Protocols

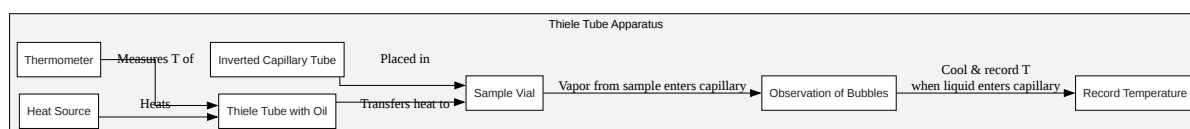
Accurate determination of boiling point and vapor pressure requires precise experimental techniques. The following sections detail common methodologies.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.^[13]

Methodology:

- A small amount of the **tetradecane** sample (less than 0.5 mL) is placed into a small test tube or vial.^[13]
- A capillary tube, sealed at one end, is placed open-end-down into the sample vial.^[13]
- This assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[13]
- The entire setup is placed in a Thiele tube containing a high-boiling-point oil (e.g., mineral oil) that allows for uniform heating.
- The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube expands and escapes, seen as a slow stream of bubbles.
- Upon further heating, the sample's vapor pressure increases, and when the boiling point is reached, a rapid and continuous stream of bubbles emerges from the capillary tube.^[13]
- The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. This occurs when the vapor pressure of the sample equals the external atmospheric pressure.^[14]



[Click to download full resolution via product page](#)

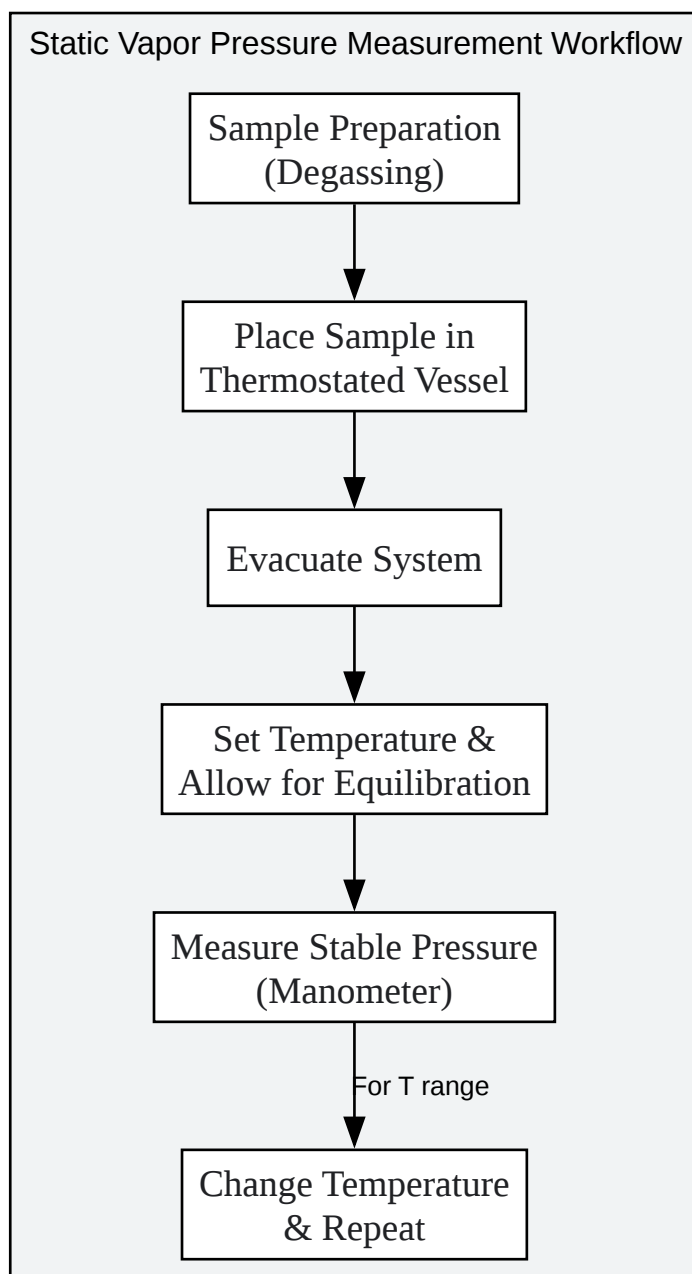
Thiele Tube Method Workflow

Vapor Pressure Determination: Static Method

The static method directly measures the equilibrium vapor pressure of a substance at a specific temperature in a closed system.^[15]

Methodology:

- **Sample Preparation:** A pure sample of **tetradecane** is degassed to remove any dissolved air or volatile impurities that could contribute to the total pressure. This is often achieved by repeated freeze-pump-thaw cycles.
- **Apparatus:** The degassed sample is placed in a thermostated vessel connected to a pressure measuring device, such as a capacitance manometer or a mercury manometer. The entire system is evacuated to a high vacuum.
- **Equilibration:** The vessel containing the sample is maintained at a constant, precisely controlled temperature using a liquid bath or a thermostat. The system is allowed to reach thermal and phase equilibrium, at which point the pressure reading stabilizes.
- **Measurement:** The stable pressure reading is recorded as the vapor pressure of **tetradecane** at that specific temperature.
- **Data Collection:** The procedure is repeated at various temperatures to obtain a set of vapor pressure data points as a function of temperature.^[15]



[Click to download full resolution via product page](#)

Static Vapor Pressure Measurement Workflow

Other advanced methods for vapor pressure determination include ebulliometry (a dynamic method that involves measuring the boiling point at different pressures) and gas saturation techniques.[16] A study specifically on **tetradecane** and other high-boiling compounds used a

stirred-flask ebulliometer to obtain vapor pressure data to assess the accuracy of extrapolating data using the Antoine equation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. TETRADECANE - Ataman Kimya [atamanchemicals.com]
- 3. Tetradecane CAS#: 629-59-4 [m.chemicalbook.com]
- 4. Tetradecane = 99 629-59-4 [sigmaaldrich.com]
- 5. Tetradecane - Wikipedia [en.wikipedia.org]
- 6. Tetradecane - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 7. N-TETRADECANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Tetradecane: Properties, Applications, and Safe Handling in Industrial and Research Settings_Chemicalbook [chemicalbook.com]
- 9. Tetradecane | C₁₄H₃₀ | CID 12389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Tetradecane [webbook.nist.gov]
- 11. Tetradecane [webbook.nist.gov]
- 12. researchgate.net [researchgate.net]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. Video: Boiling Points - Concept [jove.com]
- 15. eclass.upatras.gr [eclass.upatras.gr]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["vapor pressure and boiling point of tetradecane"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157292#vapor-pressure-and-boiling-point-of-tetradecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com